

Application Notes and Protocols for AZD5718 In Vitro Assays

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Compound of Interest

Compound Name: AZD5718
CAS No.: 2041076-43-9
Cat. No.: B1192256

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for in vitro assays to characterize the activity of **AZD5718**, a potent and selective inhibitor of the 5-lipoxygenase-activating protein (FLAP).

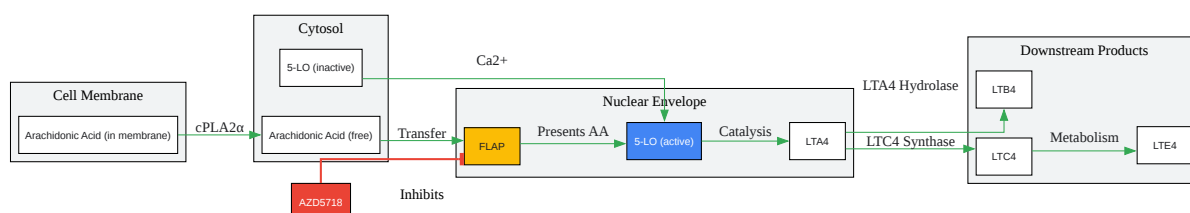
Introduction

AZD5718 is an orally active, reversible inhibitor of FLAP, a crucial protein in the biosynthesis of leukotrienes.[1][2] Leukotrienes are pro-inflammatory lipid mediators implicated in a variety of inflammatory diseases.[3][4] By inhibiting FLAP, **AZD5718** effectively suppresses the production of all leukotrienes, including Leukotriene B4 (LTB4) and the cysteinyl-leukotrienes (LTC4, LTD4, and LTE4).[5][6] These protocols describe standard in vitro methods to quantify the inhibitory activity of **AZD5718**.

Mechanism of Action

The 5-lipoxygenase (5-LO) pathway is responsible for the production of leukotrienes from arachidonic acid.[7] In response to cellular stimulation, 5-LO translocates to the nuclear membrane where it interacts with FLAP. FLAP facilitates the transfer of arachidonic acid to 5-

LO, which then catalyzes the initial steps of leukotriene synthesis.[3][8] **AZD5718** binds to FLAP, preventing its interaction with 5-LO and thereby inhibiting the entire leukotriene biosynthesis cascade.[5][9]



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Caption: Leukotriene biosynthesis pathway and the inhibitory action of **AZD5718** on FLAP.

Quantitative Data Summary

The following table summarizes the key in vitro potency and binding affinity data for **AZD5718**.

Parameter	Value	Assay Condition	Reference
IC50	39 nM	LTB4 production in human whole blood	[1][7][8]
IC50	2.0 nM (free)	LTB4 production in human whole blood	[7]
IC50	6.0 nM	FLAP binding affinity	[7]
Kd	0.0044 μmol/L (4.4 nM)	Equilibrium dissociation constant	[1]
Koff	1.27 min ⁻¹	Estimated binding off-rate	[1]

Experimental Protocols

Human Whole Blood Assay for LTB₄ Production

This ex vivo assay is a physiologically relevant method to determine the potency of FLAP inhibitors in the complex environment of human blood.^[10]

Objective: To measure the IC₅₀ of **AZD5718** for the inhibition of calcium ionophore-stimulated LTB₄ production in human whole blood.

Materials:

- Freshly drawn human whole blood (anticoagulant: heparin)
- **AZD5718**
- Dimethyl sulfoxide (DMSO)
- Calcium ionophore A23187
- Phosphate-buffered saline (PBS)
- Methanol (for quenching and protein precipitation)
- LTB₄ ELISA kit or LC-MS/MS system for quantification
- 96-well plates
- Incubator (37°C)
- Centrifuge

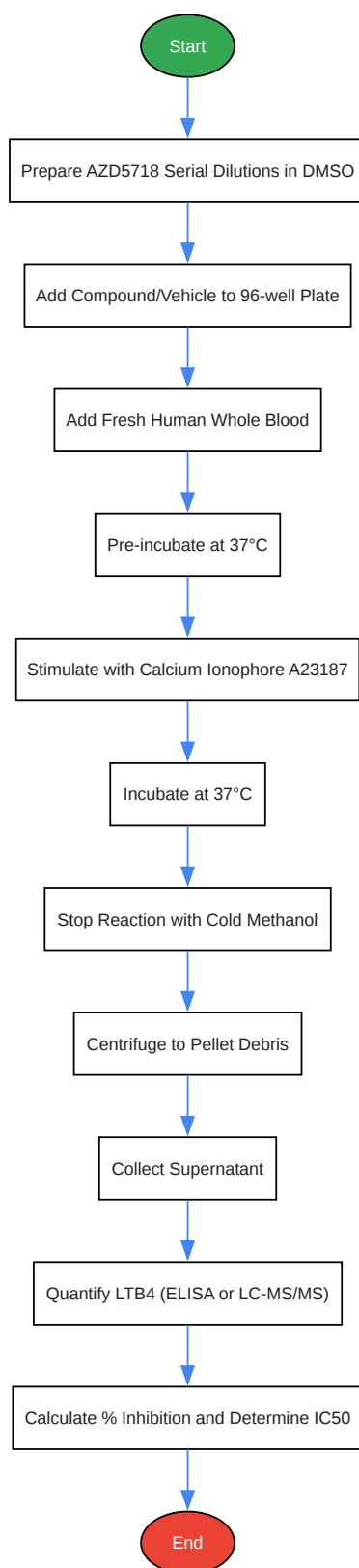
Protocol:

- Compound Preparation:
 - Prepare a stock solution of **AZD5718** in DMSO.

- Perform serial dilutions of the **AZD5718** stock solution in DMSO to create a concentration range for testing (e.g., 10 μ M to 0.1 nM).
- The final DMSO concentration in the assay should be kept constant and low (e.g., <0.5%) to avoid affecting cellular activity.
- Assay Procedure:
 - Dispense a small volume of the diluted **AZD5718** solutions or DMSO (vehicle control) into the wells of a 96-well plate.
 - Add fresh human whole blood to each well.
 - Pre-incubate the plate at 37°C for a specified time (e.g., 15-30 minutes) to allow the compound to interact with the cells.
- Stimulation of LTB4 Production:
 - Prepare a working solution of calcium ionophore A23187 in a suitable solvent.
 - Add the A23187 solution to each well (except for unstimulated controls) to a final concentration that elicits a robust LTB4 response.
 - Incubate the plate at 37°C for a defined period (e.g., 30-60 minutes) to stimulate LTB4 synthesis.
- Sample Processing:
 - Stop the reaction by adding cold methanol to each well. This will also precipitate proteins.
 - Centrifuge the plate to pellet the cell debris and precipitated proteins.
 - Collect the supernatant for LTB4 analysis.
- LTB4 Quantification:
 - Quantify the concentration of LTB4 in the supernatant using a commercially available LTB4 ELISA kit according to the manufacturer's instructions or by a validated LC-MS/MS

method.

- Data Analysis:
 - Calculate the percentage inhibition of LTB4 production for each concentration of **AZD5718** relative to the vehicle control.
 - Plot the percentage inhibition against the logarithm of the **AZD5718** concentration.
 - Determine the IC50 value by fitting the data to a four-parameter logistic equation.



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Caption: Experimental workflow for the human whole blood LTB4 inhibition assay.

FLAP Radioligand Binding Assay

This in vitro assay directly measures the binding affinity of a test compound to the FLAP protein.

Objective: To determine the IC₅₀ or K_i of **AZD5718** for binding to FLAP.

Materials:

- Cell membranes prepared from cells expressing FLAP (e.g., human neutrophils or engineered cell lines)
- Radiolabeled FLAP inhibitor (e.g., [3H]MK-886)
- **AZD5718**
- Assay buffer
- Glass fiber filters
- Scintillation counter
- Filtration apparatus

Protocol:

- Compound Preparation:
 - Prepare serial dilutions of **AZD5718** in the assay buffer.
- Binding Reaction:
 - In a multi-tube format, combine the cell membranes, the radiolabeled FLAP inhibitor at a fixed concentration, and varying concentrations of **AZD5718** or buffer (for total and non-specific binding).
 - Incubate the mixture to allow the binding to reach equilibrium.
- Separation of Bound and Free Ligand:

- Rapidly filter the reaction mixture through glass fiber filters using a filtration apparatus.
- Wash the filters with cold assay buffer to remove unbound radioligand.
- Detection:
 - Place the filters in scintillation vials with scintillation fluid.
 - Quantify the amount of radioactivity retained on the filters using a scintillation counter.
- Data Analysis:
 - Calculate the specific binding by subtracting the non-specific binding (in the presence of a high concentration of an unlabeled ligand) from the total binding.
 - Determine the concentration of **AZD5718** that inhibits 50% of the specific binding of the radioligand (IC₅₀).
 - The K_i can be calculated from the IC₅₀ using the Cheng-Prusoff equation if the K_d of the radioligand is known.

Cellular Leukotriene Biosynthesis Assay (Intact Cells)

This assay measures the ability of a compound to inhibit the production of leukotrienes in whole cells, such as human polymorphonuclear leukocytes (PMNLs) or monocytes.[\[10\]](#)

Objective: To assess the functional inhibition of the 5-LO pathway by **AZD5718** in a cellular context.

Materials:

- Isolated human PMNLs or a suitable cell line
- **AZD5718**
- Cell culture medium
- Calcium ionophore A23187

- Reagents for leukotriene extraction
- ELISA kit or LC-MS/MS system for leukotriene quantification

Protocol:

- Cell Culture and Plating:
 - Culture and harvest the cells.
 - Plate the cells in a multi-well plate at a defined density.
- Compound Treatment:
 - Pre-incubate the cells with various concentrations of **AZD5718** for a specified duration.
- Stimulation:
 - Stimulate the cells with a calcium ionophore (e.g., A23187) to activate the 5-LO pathway.
- Leukotriene Extraction and Quantification:
 - Stop the reaction and extract the leukotrienes (e.g., LTB₄) from the cell supernatant.
 - Quantify the amount of the specific leukotriene using ELISA or LC-MS/MS.
- Data Analysis:
 - Calculate the IC₅₀ value as the concentration of **AZD5718** that reduces leukotriene production by 50%.^[10]

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